

Essential Guide to the Proper Disposal of AMPK Activator 13

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Compound of Interest

Compound Name: AMPK activator 13

Cat. No.: B12375493

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For Researchers, Scientists, and Drug Development Professionals: Ensuring Laboratory Safety and Compliance

The proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **AMPK activator 13** (CAS No. 1243184-62-4), ensuring the protection of laboratory personnel and adherence to regulatory standards. In the absence of a specific Safety Data Sheet (SDS) for this compound, a cautious approach, treating the substance as potentially hazardous, is recommended.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to consult your institution's specific safety protocols and waste disposal guidelines. The following are general best practices for handling **AMPK activator 13**:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves (butyl rubber gloves are recommended when working with solvents like DMSO).
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

- **Spill Management:** Have a spill kit readily available. In case of a spill, absorb the material with an inert substance (e.g., vermiculite, sand) and place it in a sealed, labeled container for disposal.

Step-by-Step Disposal Procedures

The appropriate disposal method for **AMPK activator 13** depends on its form (powder or solution) and local regulations.

Disposal of Solid (Powdered) **AMPK Activator 13**:

- **Segregation and Labeling:** Unused or waste **AMPK activator 13** powder should be collected in a clearly labeled, sealed container. The label should include the chemical name, CAS number, and a "Hazardous Waste" designation.
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